GC-MS method for N-Nitroso guvacoline with d4 standard

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Compound of Interest

Compound Name:	*N-Nitroso guvacoline-d4*
CAS No.:	*1330277-21-8*
Cat. No.:	*B1147079*

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An Application Note for the Determination of N-Nitroso Guvacoline in Pharmaceutical Samples by Gas Chromatography-Mass Spectrometry (GC-MS)

Introduction

N-nitrosamines are a class of compounds that are of significant concern to the pharmaceutical industry due to their potential carcinogenic properties.[1] Regulatory agencies worldwide have established strict limits for the presence of these impurities in drug substances and products. N-Nitroso guvacoline, a nitrosated derivative of the alkaloid arecoline, has been identified as a potential impurity in certain manufacturing processes.[2]

This application note details a sensitive and selective method for the quantitative analysis of N-Nitroso guvacoline in pharmaceutical matrices. The method utilizes Gas Chromatography coupled with Mass Spectrometry (GC-MS) and incorporates a deuterated internal standard, **N-Nitroso guvacoline-d4**, for enhanced accuracy and precision. The sample preparation involves a straightforward liquid-liquid extraction procedure. This method is intended for use by researchers, quality control analysts, and drug development professionals for the reliable monitoring of this potential genotoxic impurity.

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Materials and Methods

Reagents and Standards

- N-Nitroso guvacoline (CAS: 55557-02-3)[3]
- **N-Nitroso guvacoline-d4** (ISTD) (CAS: 1330277-21-8)[4]
- Dichloromethane (DCM), GC grade
- Methanol, HPLC grade
- Sodium Hydroxide (NaOH), analytical grade
- Purified Water (e.g., Milli-Q)
- 0.2 µm Syringe Filters (e.g., ww-PTFE)

Standard Solution Preparation

- Primary Stock Solutions (1000 µg/mL): Accurately weigh approximately 10 mg of N-Nitroso guvacoline and **N-Nitroso guvacoline-d4** into separate 10 mL volumetric flasks. Dissolve and dilute to volume with methanol.
- Internal Standard (ISTD) Working Solution (1 µg/mL): Dilute the **N-Nitroso guvacoline-d4** primary stock solution with dichloromethane to obtain a final concentration of 1 µg/mL.
- Calibration Standards: Prepare a series of calibration standards by spiking appropriate aliquots of the N-Nitroso guvacoline primary stock solution into dichloromethane. A typical calibration range would be 5 to 200 ng/mL. Each calibration standard should be spiked with the ISTD working solution to a final concentration of 50 ng/mL.

Sample Preparation Protocol

The following protocol is a general guideline and may require optimization based on the specific drug matrix.

- Sample Weighing: Accurately weigh approximately 250 mg of the ground tablet powder or active pharmaceutical ingredient (API) into a 15 mL centrifuge tube.[5]

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- Sample Dissolution/Suspension: Add 10 mL of 1M NaOH solution to the tube. Vortex briefly and shake for at least 5 minutes to ensure the sample is fully suspended or dissolved.[5]
- Liquid-Liquid Extraction: Add 2.0 mL of dichloromethane containing the internal standard (**N-Nitroso guvacoline-d4** at a concentration appropriate to yield a final concentration similar to the analyte) to the suspension.[5][6]
- Mixing and Centrifugation: Vortex the tube for 2 minutes to facilitate extraction of the analyte into the organic phase. Centrifuge at approximately 10,000 x g for 5 minutes to achieve phase separation.[5]
- Extract Collection: Carefully transfer the lower organic (dichloromethane) layer to a clean GC vial, filtering through a 0.2 µm syringe filter if necessary.[6]
- Analysis: The sample is now ready for injection into the GC-MS system.

GC-MS Instrumentation and Conditions

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Parameter	Condition
Gas Chromatograph	Agilent 8890 GC or equivalent
Mass Spectrometer	Agilent 7010B Triple Quadrupole GC/MS or equivalent
Injection Mode	Splitless, 1 µL
Injector Temperature	250 °C
Carrier Gas	Helium, Constant Flow @ 1.2 mL/min
GC Column	DB-WAX or equivalent (30 m x 0.25 mm, 0.5 µm film thickness)[7]
Oven Program	Initial temp 70°C, hold for 2 min, ramp at 20°C/min to 240°C, hold for 5 min.[1][7]
Transfer Line Temp	250 °C
Ion Source	Electron Ionization (EI)
Source Temperature	230 °C[8]
Quadrupole Temp	150 °C[8]
Acquisition Mode	Selected Ion Monitoring (SIM)
Ions Monitored	N-Nitroso Guvacoline:m/z 170 (Quantifier), 140 (Qualifier) N-Nitroso Guvacoline-d4:m/z 174 (Quantifier), 144 (Qualifier)
Solvent Delay	5 minutes

Results and Data Presentation

The described method was validated in accordance with ICH Q2(R1) guidelines. The validation parameters demonstrate that the method is suitable for its intended purpose of quantifying N-Nitroso guvacoline at trace levels.

Quantitative Data Summary

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The following table summarizes the typical performance characteristics of this method, based on established performance for similar nitrosamine analyses.[6][7][9]

Validation Parameter	Result
Linearity (r^2)	> 0.998[8]
Range	5 - 200 ng/mL
Limit of Detection (LOD)	~1.5 ng/mL (S/N ratio of 3)[7]
Limit of Quantitation (LOQ)	~5.0 ng/mL (S/N ratio of 10)[7]
Accuracy (Recovery)	80 - 120%[6]
Precision (%RSD)	< 15% at LOQ, < 10% for other concentrations

Visualizations

Experimental Workflow

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Caption: GC-MS workflow for N-Nitroso guvacoline analysis.

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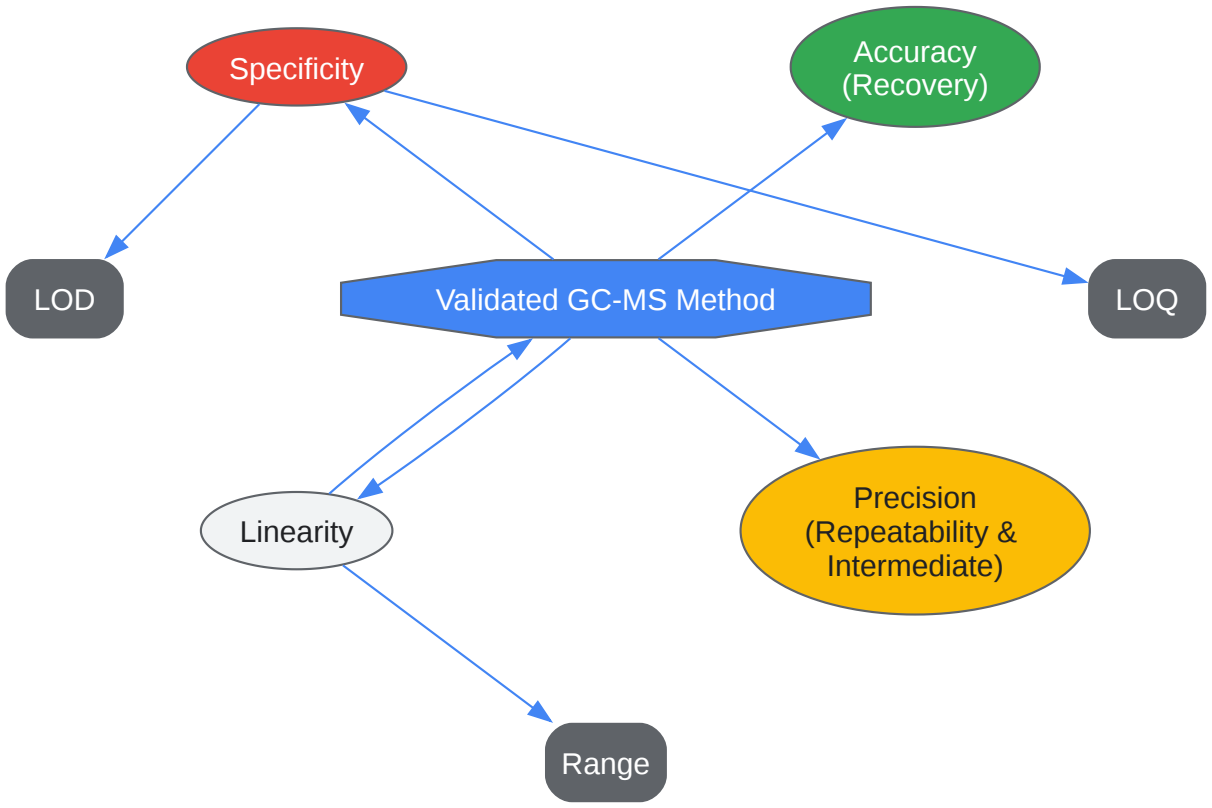
Method Validation Parameters



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Caption: Logical relationships of method validation parameters.

Conclusion

The GC-MS method detailed in this application note provides a robust and reliable approach for the quantification of N-Nitroso guvacoline in pharmaceutical samples. The use of a deuterated internal standard ensures high accuracy, and the sample preparation procedure is straightforward. The method achieves the low limits of detection and quantification required to meet stringent regulatory guidelines for nitrosamine impurities. This protocol is a valuable tool for ensuring the quality and safety of pharmaceutical products.

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- To cite this document: BenchChem. [GC-MS method for N-Nitroso guvacoline with d4 standard]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1147079/docs#gc-ms-method-for-n-nitroso-guvacoline-with-d4-standard]

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